

Propyl Valerate: A Technical Guide to Safe Handling and Hazard Management

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Compound of Interest

Compound Name: *Propyl valerate*

Cat. No.: *B086924*

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Introduction

Propyl valerate (also known as propyl pentanoate) is a fatty acid ester commonly used as a fragrance and flavoring agent.[1][2][3] Its characteristic fruity odor contributes to the scent profiles of various consumer products.[3] This technical guide provides an in-depth overview of the safety, handling, and precautionary measures required when working with **propyl valerate** in a research and development setting. All quantitative data is summarized for clarity, and detailed experimental protocols for key safety assessments are outlined.

Chemical and Physical Properties

A comprehensive understanding of the physical and chemical properties of **propyl valerate** is fundamental to its safe handling. These properties are summarized in the table below.

Property	Value	Source(s)
Chemical Name	Propyl pentanoate	[4]
Synonyms	Propyl valerate, n-Propyl n-valerate	[3][4]
CAS Number	141-06-0	[4]
Molecular Formula	C8H16O2	[5]
Molecular Weight	144.21 g/mol	[5]
Appearance	Colorless to pale yellow liquid	[1][3]
Odor	Ethereal, fruity, pineapple-like	[3]
Boiling Point	167.00 to 168.00 °C @ 760.00 mm Hg	[1][3][6]
Melting Point	-71.00 to -70.00 °C	[1][3][6]
Flash Point	37.78 °C (100.00 °F) Tag Closed Cup	[1][3][6]
Density	0.870 - 0.872 g/mL at 20 °C	[2][5][6]
Vapor Pressure	1.6 mmHg @ 25.00 °C (estimated)	[3][4]
Vapor Density	4.9 (Air = 1)	[3]
Solubility	Soluble in alcohol; Insoluble in water (308.7 mg/L @ 25 °C est.)	[1][3][6]

Hazard Identification and Classification

Propyl valerate is classified as a flammable liquid.[4] While some safety data sheets do not classify it as hazardous under OSHA criteria, it is prudent to handle it with care due to its flammability and potential for irritation.[7]

GHS Classification: Flammable liquids, Category 3.[8]

Hazard Statements:

- H226: Flammable liquid and vapor.[4][8]

Precautionary Statements:

- P210: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[4][8]
- P233: Keep container tightly closed.[4]
- P240: Ground and bond container and receiving equipment.[4]
- P241: Use explosion-proof electrical/ventilating/lighting equipment.[4]
- P242: Use non-sparking tools.[4]
- P243: Take action to prevent static discharges.[4]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[4]
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower.[4]
- P370+P378: In case of fire: Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish.[4]
- P403+P235: Store in a well-ventilated place. Keep cool.[4]
- P501: Dispose of contents/container in accordance with local, regional, national, and international regulations.[4][9]

NFPA 704 Rating: Information on the specific NFPA 704 rating for **propyl valerate** is not readily available in the consulted resources. However, based on its properties as a flammable liquid with a flash point of 37.78 °C, the flammability rating (red diamond) would likely be 2.

Toxicology and Health Effects

Detailed toxicological data for **propyl valerate** is limited. Much of the safety assessment for fragrance ingredients like **propyl valerate** relies on "read-across" methodologies, where data from structurally similar and well-characterized chemicals are used to infer the toxicological profile of the substance in question.[\[10\]](#)

- Acute Oral Toxicity: Specific LD50 data for **propyl valerate** was not found in the search results. However, the OECD Test Guideline 401 for Acute Oral Toxicity can be used to determine this value.[\[11\]](#)[\[12\]](#)[\[13\]](#)
- Dermal Toxicity: No specific dermal LD50 values were identified.
- Inhalation Toxicity: No specific LC50 values were found.
- Skin Irritation/Corrosion: **Propyl valerate** is described as potentially irritating to the skin.[\[1\]](#) Standardized testing, such as that outlined in OECD Test Guideline 404, would be used to formally assess this.[\[1\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)
- Eye Irritation: Direct contact may cause temporary irritation.[\[7\]](#)
- Skin Sensitization: There is a potential for skin sensitization in susceptible individuals.[\[18\]](#) OECD Test Guideline 406 is the standard method for evaluating this endpoint.[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)
- Carcinogenicity, Mutagenicity, and Reproductive Toxicity: No data is available to suggest that **propyl valerate** has carcinogenic, mutagenic, or reproductive effects.

Occupational Exposure Limits (OELs): Specific Permissible Exposure Limits (PELs) from OSHA or Threshold Limit Values (TLVs) from ACGIH for **propyl valerate** have not been established.[\[24\]](#)[\[25\]](#)[\[26\]](#)[\[27\]](#) In the absence of specific OELs, it is crucial to maintain low airborne concentrations through the use of effective engineering controls.

First Aid Measures

In the event of exposure to **propyl valerate**, the following first aid procedures should be followed:

- Inhalation: Move the exposed person to fresh air at once. If breathing is difficult, trained personnel may administer oxygen. If breathing has stopped, perform artificial respiration. Seek medical attention if symptoms persist.[25][28][29]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes.[5][25][29] If irritation develops and persists, seek medical attention.
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention if irritation persists.[10][26][29]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or seek immediate medical attention. [5][28][30]

Handling and Storage

Handling:

- Handle in a well-ventilated area.[4]
- Wear suitable personal protective equipment (PPE).[4]
- Avoid contact with skin, eyes, and clothing.[4]
- Keep away from heat, sparks, open flames, and other ignition sources.[4]
- Use non-sparking tools and take precautionary measures against static discharge.[4]
- Ground and bond containers when transferring material.[4]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][9]
- Keep away from incompatible materials such as strong oxidizing agents.[31]

- Store in a flammable liquids storage cabinet.

Personal Protective Equipment (PPE)

The following PPE is recommended when handling **propyl valerate**:

- Eye/Face Protection: Wear chemical safety goggles or a face shield where splashing is possible.[\[32\]](#)[\[33\]](#)
- Skin Protection:
 - Gloves: Wear chemical-resistant gloves. Nitrile or butyl rubber gloves are generally suitable.[\[8\]](#)[\[34\]](#)
 - Body Protection: Wear a lab coat or chemical-resistant apron. For larger quantities or where significant splashing may occur, a chemical-resistant suit may be necessary.[\[34\]](#)
- Respiratory Protection: If engineering controls do not maintain airborne concentrations to a low level, a NIOSH-approved respirator with an organic vapor cartridge may be necessary.[\[8\]](#)[\[35\]](#)

Accidental Release Measures and Disposal

Spill and Leak Procedures:

- Evacuate and Ventilate: Immediately evacuate personnel from the spill area. Ensure the area is well-ventilated.
- Control Ignition Sources: Remove all sources of ignition (e.g., open flames, sparks, hot surfaces).[\[9\]](#)
- Containment: For small spills, absorb with an inert, non-combustible material such as sand, earth, or vermiculite.[\[9\]](#)[\[36\]](#) For larger spills, dike the area to prevent spreading.
- Collection: Collect the absorbed material using non-sparking tools and place it in a suitable, labeled container for disposal.[\[9\]](#)
- Decontamination: Clean the spill area thoroughly with soap and water.

Disposal:

- Dispose of waste and residues in accordance with local, state, and federal regulations.[9]
- Do not dispose of down the drain or into the environment.[31]
- Contaminated materials should be treated as hazardous waste.[37]

Experimental Protocols

The following sections outline the methodologies for key toxicological and safety experiments relevant to **propyl valerate**, based on OECD guidelines.

Acute Oral Toxicity (Based on OECD Guideline 401)

This test is designed to determine the median lethal dose (LD50) of a substance when administered orally.[11]

Methodology:

- **Animal Selection:** Healthy, young adult rodents (typically rats), are used. At least 5 animals of the same sex are used for each dose level.[11]
- **Housing and Environment:** Animals are housed in a controlled environment with a temperature of 22°C (\pm 3°), relative humidity of 30-70%, and a 12-hour light/dark cycle.[11]
- **Dose Administration:** The test substance is administered orally by gavage in graduated doses to several groups of animals, with one dose per group. Animals are fasted overnight before dosing.[11]
- **Observation:** Animals are observed for mortality, signs of toxicity (e.g., tremors, convulsions, salivation, diarrhea), and changes in body weight for at least 14 days.[11]
- **Necropsy:** All animals that die during the test and all surviving animals at the end of the observation period are subjected to a gross necropsy.[11]
- **Data Analysis:** The LD50 is calculated using a recognized statistical method.

Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

This test assesses the potential of a substance to cause skin irritation or corrosion.[\[14\]](#)[\[15\]](#)[\[17\]](#)

Methodology:

- **Animal Selection:** The albino rabbit is the preferred species for this test.[\[14\]](#)[\[17\]](#)
- **Test Area Preparation:** A small area of the animal's back (approximately 6 cm²) is clipped free of fur.
- **Dose Application:** A single dose of 0.5 mL (for liquids) or 0.5 g (for solids) of the test substance is applied to the prepared skin and covered with a gauze patch and semi-occlusive dressing.[\[14\]](#)[\[17\]](#)
- **Exposure Period:** The exposure period is typically 4 hours.[\[14\]](#)[\[17\]](#)
- **Observation:** After the exposure period, the patch is removed, and the skin is observed for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. Observations may continue for up to 14 days to assess the reversibility of any effects.[\[15\]](#)[\[17\]](#)
- **Scoring:** Skin reactions are scored based on a standardized grading system.

Skin Sensitization - Guinea Pig Maximization Test (GPMT) (Based on OECD Guideline 406)

The GPMT is a method to determine if a substance can cause skin sensitization (allergic contact dermatitis).[\[19\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)

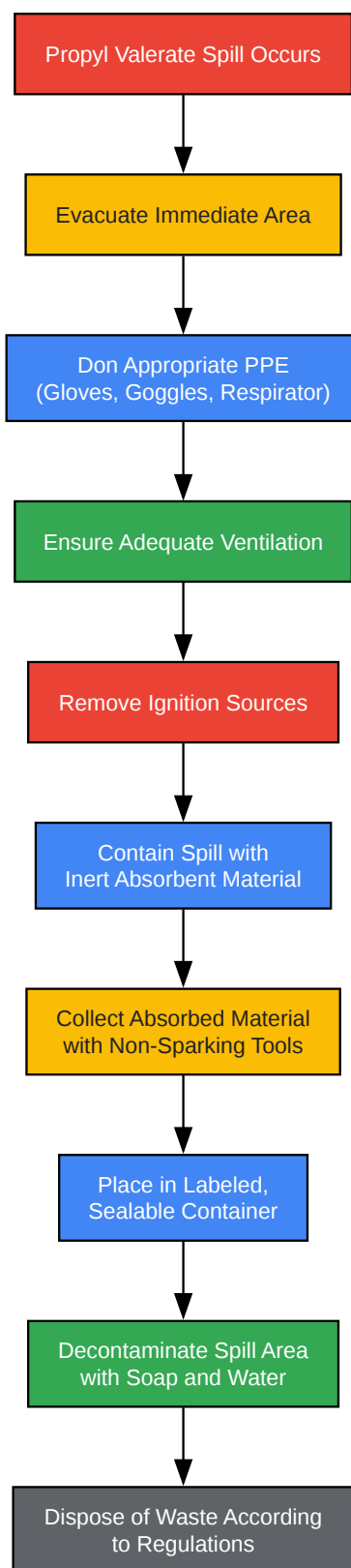
Methodology:

- **Animal Selection:** Young, healthy guinea pigs are used. A test group of at least 10 animals and a control group of at least 5 animals are required.[\[20\]](#)[\[21\]](#)
- **Induction Phase (Day 0):**
 - Three pairs of intradermal injections are made in the shoulder region of the test animals:

- Freund's Complete Adjuvant (FCA) emulsified with water.
- The test substance in a suitable vehicle.
- The test substance emulsified in FCA.
- Control animals receive similar injections without the test substance.
- Topical Induction (Day 7): The test substance is applied topically to the injection site under an occlusive patch for 48 hours.
- Challenge Phase (Day 21): A non-irritating concentration of the test substance is applied topically to a fresh site on the flank of both test and control animals under an occlusive patch for 24 hours.[\[20\]](#)
- Observation and Scoring: The challenge sites are observed for signs of erythema and edema at 24 and 48 hours after patch removal and scored. A substance is considered a sensitizer if a significantly higher proportion of test animals show a positive response compared to the control group.[\[19\]](#)

Visualizations

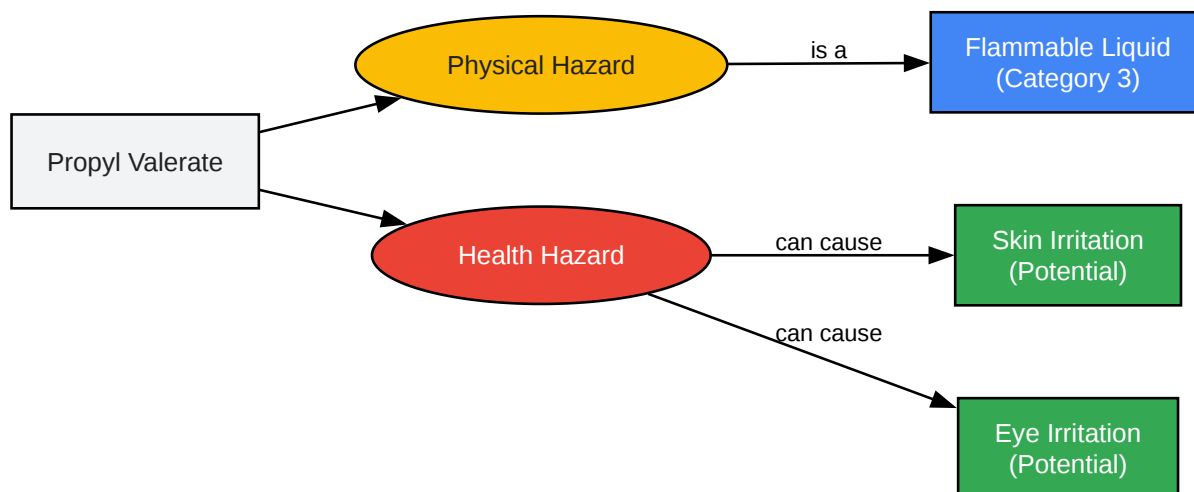
Logical Workflow for Propyl Valerate Spill Response



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Caption: Workflow for responding to a **propyl valerate** spill.

Hazard Relationships for Propyl Valerate



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Caption: Interrelation of hazards associated with **propyl valerate**.

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